

Application Notes: N,N-Dimethyltryptamine (DMT) Fumarate as an Analytical Reference Standard

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Compound of Interest

Compound Name: *Dimethyltryptamine fumarate*

CAS No.: 68677-26-9

Cat. No.: B3025805

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Introduction

N,N-Dimethyltryptamine (DMT) is a potent psychedelic compound found in various plants and animals and is of significant interest in neuropharmacology and forensic analysis.^{[1][2][3]} Accurate and reliable quantification of DMT in various matrices is crucial for research and drug development. DMT fumarate is a stable salt form of DMT, making it an ideal candidate for use as an analytical reference standard.^{[4][5]} The fumarate salt is generally a stable, crystalline solid that is easier to handle and store compared to the freebase, which can be an oil or a less stable solid.^{[4][5]} This document provides detailed application notes and protocols for the use of DMT fumarate as an analytical reference standard for the qualitative and quantitative analysis of DMT.

1. Properties of DMT Fumarate Reference Standard

A thorough understanding of the physicochemical properties of the reference standard is essential for its proper handling, storage, and use in analytical procedures.

Property	Value	Reference
Chemical Name	N,N-dimethyl-1H-indole-3-ethanamine, (2E)-2-butenedioate	[6][7]
Molecular Formula	C ₁₂ H ₁₆ N ₂ • C ₄ H ₄ O ₄	[6][7]
Molecular Weight	304.3 g/mol	[6][7]
Purity	≥98%	[6]
Appearance	White solid	[8]
Solubility	DMF: 30 mg/mL, DMSO: 15 mg/mL, PBS (pH 7.2): 10 mg/mL	[6][9]
Storage	-20°C, protected from light	[4]
Stability	≥ 5 years under proper storage conditions	[6]

2. Handling and Storage of DMT Fumarate Reference Standard

Proper handling and storage are critical to maintain the integrity and purity of the DMT fumarate reference standard.

- **Storage:** The reference standard should be stored in its original, tightly sealed container at -20°C.[4] It should be protected from light and moisture.
- **Handling:** Before use, allow the container to equilibrate to room temperature to prevent condensation. Use calibrated analytical balances for accurate weighing.
- **Solution Preparation:** Standard solutions should be freshly prepared.[4] If storage of solutions is necessary, they should be stored in tightly sealed, light-protected containers at low temperatures, and their stability should be verified.

Experimental Protocols

The following sections provide detailed protocols for the preparation of standard solutions and the analysis of DMT using High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS).

1. Preparation of Standard Stock and Working Solutions

Accurate preparation of standard solutions is fundamental for generating reliable calibration curves and quantitative results.

Objective: To prepare a primary stock solution of DMT fumarate and subsequent working solutions for calibration.

Materials:

- DMT Fumarate Analytical Reference Standard
- Volumetric flasks (Class A)
- Analytical balance
- Methanol (HPLC grade) or other suitable solvent

Procedure:

- Stock Solution (e.g., 1 mg/mL of DMT freebase):
 - Accurately weigh approximately 16.15 mg of DMT fumarate reference standard. (Note: The molecular weight of DMT freebase is 188.27 g/mol, and DMT fumarate is 304.3 g/mol. The conversion factor is $188.27 / 304.3 = 0.6187$).
 - Quantitatively transfer the weighed standard to a 10 mL volumetric flask.
 - Dissolve the standard in a small amount of methanol and then dilute to the mark with methanol.
 - Stopper the flask and mix thoroughly by inversion. This solution has a nominal concentration of 1 mg/mL of DMT.

- Working Solutions:

- Prepare a series of working solutions by serial dilution of the stock solution with the mobile phase or a suitable solvent to cover the desired concentration range for the calibration curve (e.g., 0.1 µg/mL to 10 µg/mL).

2. HPLC Method for the Quantification of DMT

This protocol describes a reverse-phase HPLC method suitable for the quantification of DMT.

Objective: To provide a validated HPLC method for the determination of DMT concentration in a sample.

Instrumentation and Conditions:

Parameter	Condition	Reference
Column	C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm)	[10]
Mobile Phase	Acetonitrile and water with a suitable buffer (e.g., 0.1% formic acid or phosphoric acid)	[10] [11]
Gradient	A typical gradient would start with a higher percentage of the aqueous phase and ramp up to a higher percentage of the organic phase.	[11]
Flow Rate	1.0 mL/min	[11]
Column Temperature	Ambient or controlled (e.g., 30°C)	[11]
Detection	UV at 220 nm or 280 nm	[6] [12]
Injection Volume	10-20 µL	

Procedure:

- **System Suitability:** Before sample analysis, perform a system suitability test by injecting a standard solution multiple times (e.g., $n=6$). The relative standard deviation (RSD) of the peak area and retention time should be within acceptable limits (typically $<2\%$).
- **Calibration Curve:** Inject the prepared working standard solutions in ascending order of concentration. Plot the peak area versus the concentration of DMT and perform a linear regression analysis. The correlation coefficient (r^2) should be ≥ 0.999 .
- **Sample Analysis:** Inject the sample solutions and determine the peak area for DMT.
- **Quantification:** Calculate the concentration of DMT in the sample using the linear regression equation obtained from the calibration curve.

3. GC-MS Method for the Identification and Quantification of DMT

This protocol provides a general procedure for the analysis of DMT by GC-MS.

Objective: To identify and quantify DMT in a sample using GC-MS.

Instrumentation and Conditions:

Parameter	Condition	Reference
GC Column	Capillary column suitable for amine analysis (e.g., DB-5ms, HP-5ms)	
Carrier Gas	Helium at a constant flow rate (e.g., 1 mL/min)	
Inlet Temperature	250-280°C	
Oven Temperature Program	Start at a lower temperature (e.g., 100°C), hold for 1-2 minutes, then ramp to a higher temperature (e.g., 280°C) at a rate of 10-20°C/min, and hold for 5-10 minutes.	
MS Interface Temperature	280-300°C	
Ionization Mode	Electron Ionization (EI) at 70 eV	[13]
Mass Scan Range	40-550 amu	[1]
Selected Ion Monitoring (SIM)	For quantification, monitor characteristic ions of DMT (e.g., m/z 58, 130).	[13]

Procedure:

- **Sample Preparation:** Samples may require derivatization to improve chromatographic performance, although it is not always necessary for DMT.
- **Calibration:** Prepare a calibration curve by injecting standard solutions of DMT at different concentrations.
- **Sample Analysis:** Inject the prepared sample into the GC-MS system.

- Identification: The identification of DMT is confirmed by comparing the retention time and the mass spectrum of the peak in the sample with that of the reference standard.
- Quantification: The quantification of DMT is performed by comparing the peak area of the characteristic ion in the sample to the calibration curve.

Method Validation Protocol

A comprehensive validation of the analytical method is required to ensure its suitability for the intended purpose.[\[14\]](#)[\[15\]](#)[\[16\]](#)

Objective: To validate the analytical method for the quantification of DMT using DMT fumarate as a reference standard.

Validation Parameters and Acceptance Criteria:

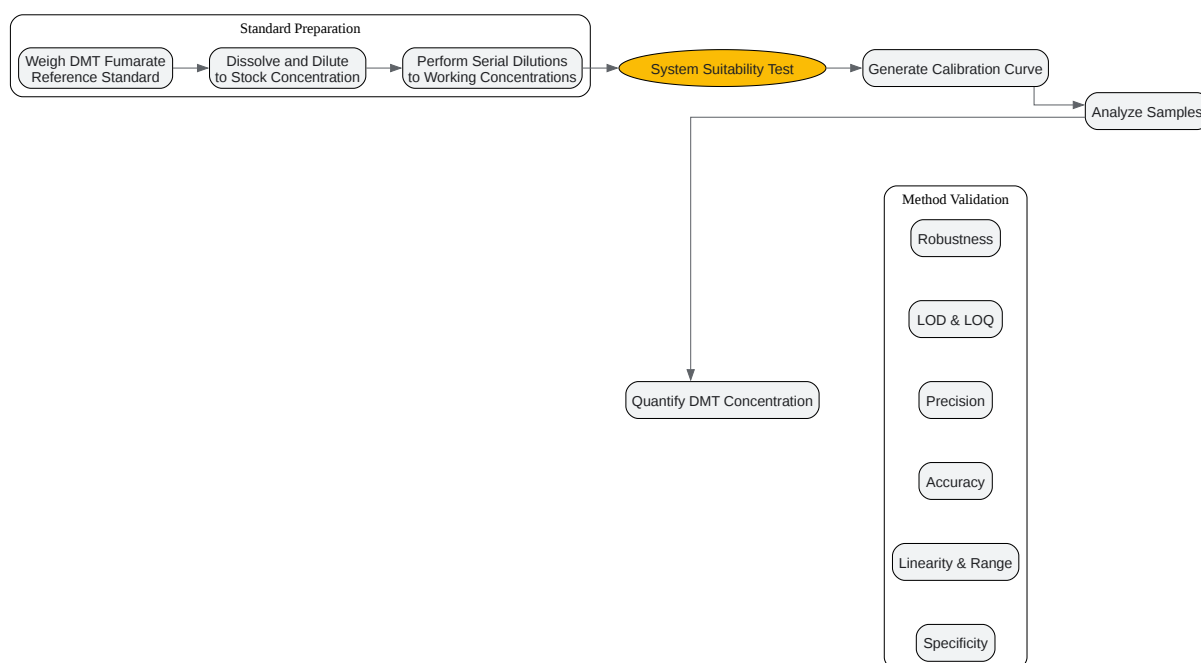
Parameter	Description	Acceptance Criteria
Specificity/Selectivity	The ability to assess the analyte unequivocally in the presence of other components.	No interfering peaks at the retention time of DMT in blank and placebo samples.[17]
Linearity	The ability to elicit test results that are directly proportional to the concentration of the analyte.	Correlation coefficient (r^2) $\geq$ 0.999 over the specified range. [16]
Range	The interval between the upper and lower concentrations of the analyte that have been demonstrated to be determined with suitable linearity, accuracy, and precision.	Typically 80-120% of the target concentration for assays.[17]
Accuracy	The closeness of the test results to the true value.	Mean recovery of 98-102% for spiked samples at different concentration levels.[17]
Precision (Repeatability and Intermediate)	The degree of agreement among individual test results when the procedure is applied repeatedly to multiple samplings of a homogeneous sample.	RSD $\leq$ 2% for repeatability (intra-day) and intermediate precision (inter-day).[15][17]
Limit of Detection (LOD)	The lowest amount of analyte in a sample that can be detected but not necessarily quantitated.	Signal-to-noise ratio of $\geq$ 3:1. [17]
Limit of Quantitation (LOQ)	The lowest amount of analyte in a sample that can be quantitated with suitable precision and accuracy.	Signal-to-noise ratio of $\geq$ 10:1 and acceptable precision and accuracy (e.g., RSD $\leq$ 20%). [17]

Robustness

A measure of the method's capacity to remain unaffected by small, deliberate variations in method parameters.

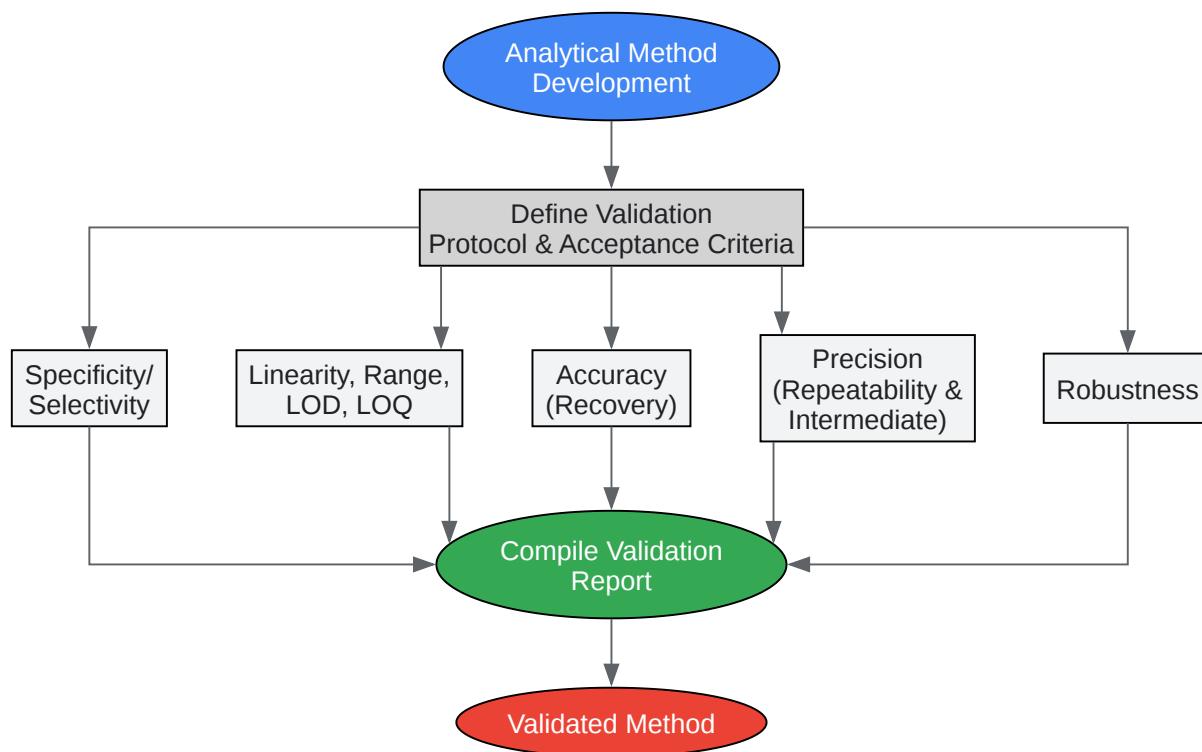
No significant effect on results when parameters (e.g., pH, temperature, flow rate) are slightly varied.[\[17\]](#)

Visualizations



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Figure 1. Experimental workflow for quantitative analysis using a reference standard.



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